

2-Methyl-4-tert-hexylphenol: Technical Profile & Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-METHYL-4-tert-HEXYLPHENOL

CAS No.: 775-93-9

Cat. No.: B1619610

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Executive Summary

2-Methyl-4-tert-hexylphenol (CAS 6793-80-2) is a sterically hindered phenolic compound characterized by a methyl group at the ortho position and a bulky tert-hexyl group at the para position relative to the hydroxyl moiety.^[2] This structural configuration imparts significant lipophilicity and resistance to oxidative degradation, making it a critical building block for high-performance antioxidants, ultraviolet (UV) light absorbers, and pharmaceutical intermediates.^[1] This guide details its physicochemical properties, synthesis protocols, analytical characterization, and industrial applications.^[1]

Chemical Identity & Structural Analysis

The unique reactivity and stability of **2-Methyl-4-tert-hexylphenol** stem from the electronic and steric effects of its substituents.

Nomenclature & Identification^{[1][3]}

- CAS Registry Number: 6793-80-2^{[2][3][4]}

- IUPAC Name: 2-Methyl-4-(1,1-dimethylbutyl)phenol[1]
- Synonyms: 4-tert-Hexyl-o-cresol; 2-Methyl-4-(1,1-dimethylbutyl)phenol; p-tert-Hexyl-o-cresol.
- Molecular Formula: $C_{13}H_{20}O$ [1]
- Molecular Weight: 192.30 g/mol

Structural Dynamics

The "tert-hexyl" group in this context typically refers to the 1,1-dimethylbutyl moiety, derived from the alkylation of o-cresol with 2-methyl-1-pentene (a propylene dimer).[1]

- Ortho-Methyl Group: Provides weak steric hindrance around the hydroxyl group, modulating pKa and solubility.[1]
- Para-Tert-Hexyl Group: A bulky, electron-donating alkyl group that stabilizes phenoxy radicals via hyperconjugation and inductive effects, enhancing antioxidant potency.[1]

Physicochemical Properties

The following data summarizes the key physical constants. Note that specific values may vary slightly based on purity and isomeric composition.

Property	Value / Description	Note
Physical State	Viscous liquid or low-melting solid	Depends on ambient temp.
Boiling Point	~260–270 °C (at 760 mmHg)	Estimated based on SAR*
Melting Point	< 40 °C	Often supercools to liquid
Density	0.93 – 0.95 g/cm ³	At 25 °C
Solubility (Water)	Insoluble (< 0.1 g/L)	Hydrophobic nature
Solubility (Organic)	Soluble in MeOH, Acetone, Toluene, Hexane	Lipophilic
pKa	~10.5	Weakly acidic phenol
LogP	~4.5 – 5.0	High lipophilicity

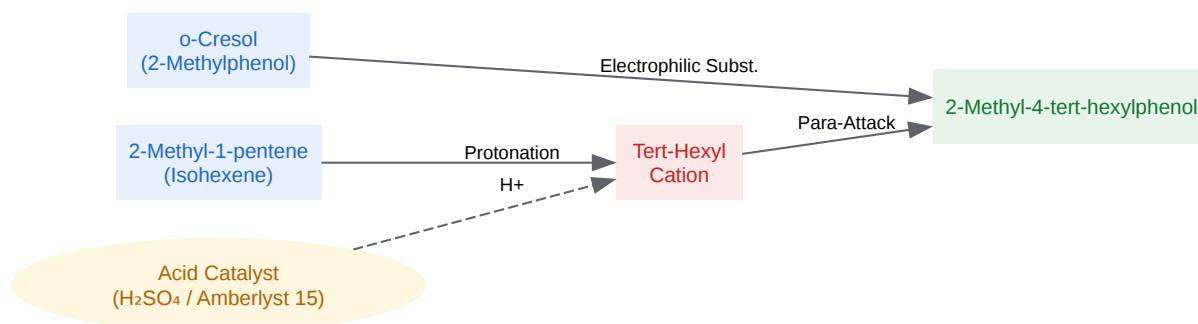
*SAR: Structure-Activity Relationship comparison with 2-tert-butyl-4-methylphenol (BP 237°C).

Synthesis & Manufacturing

The industrial synthesis of **2-Methyl-4-tert-hexylphenol** relies on the Friedel-Crafts alkylation of o-cresol. This process is favored for its high atom economy and selectivity for the para position.^[1]

Reaction Pathway

The reaction involves the electrophilic attack of the tert-hexyl carbocation (generated from 2-methyl-1-pentene) onto the electron-rich aromatic ring of o-cresol.



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Figure 1: Acid-catalyzed alkylation pathway for the synthesis of **2-Methyl-4-tert-hexylphenol**.

Laboratory Synthesis Protocol

Objective: Synthesize 100g of **2-Methyl-4-tert-hexylphenol**.

Reagents:

- o-Cresol (purity >99%)
- 2-Methyl-1-pentene (Isohexene)
- Catalyst: Amberlyst 15 (dry cation exchange resin) or Methanesulfonic acid (MSA).[1]

Procedure:

- Setup: Equip a 500 mL three-neck round-bottom flask with a mechanical stirrer, reflux condenser, and a pressure-equalizing addition funnel. Flush with nitrogen.[1]
- Charging: Add 108.1 g (1.0 mol) of o-cresol and 5.0 g of Amberlyst 15 catalyst to the flask. Heat the mixture to 60–70 °C.
- Addition: Slowly add 84.2 g (1.0 mol) of 2-methyl-1-pentene dropwise over 2 hours. Maintain temperature between 70–80 °C to prevent dimerization of the alkene.

- Digestion: After addition, increase temperature to 90 °C and stir for an additional 4 hours to ensure completion.
- Workup: Cool the mixture to room temperature. Filter off the solid catalyst (if Amberlyst is used) or wash with NaHCO₃ solution (if liquid acid is used).^[1]
- Purification: Perform fractional distillation under reduced pressure (10–20 mmHg). Collect the fraction boiling at ~140–150 °C (at 15 mmHg).
- Yield Analysis: Typical yield is 85–90%.^[1] Confirm purity via GC-FID.

Analytical Characterization

Validation of the chemical structure requires a multi-modal approach.

Gas Chromatography (GC)

- Column: DB-5 or equivalent non-polar capillary column (30m x 0.25mm).
- Conditions: Injector 250°C; Oven 100°C (1 min) -> 10°C/min -> 280°C.
- Retention Time: The product will elute after o-cresol and before any di-alkylated byproducts.

Infrared Spectroscopy (FT-IR)

- 3600–3200 cm⁻¹: Broad O-H stretching vibration (phenolic).^[1]
- 2960–2850 cm⁻¹: Strong C-H stretching (aliphatic tert-hexyl and methyl groups).^[1]
- 1600, 1500 cm⁻¹: Aromatic ring skeletal vibrations.^[1]
- 820–800 cm⁻¹: Out-of-plane bending for 1,2,4-trisubstituted benzene.^[1]

Nuclear Magnetic Resonance (¹H-NMR)

- ** Solvent:** CDCl₃
- δ 6.5–7.2 ppm: Aromatic protons (3H, multiplet).^[1]

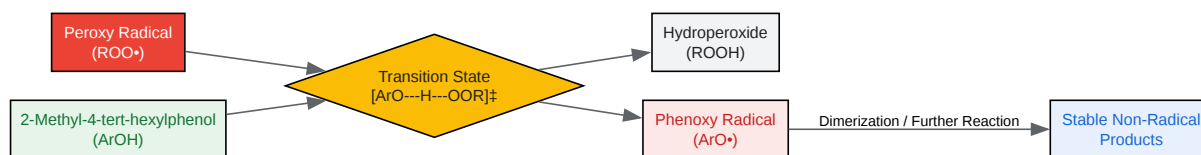
- δ 4.5–5.0 ppm: Phenolic -OH (1H, singlet, broad).[1]
- δ 2.2 ppm: Methyl group on ring (3H, singlet).[1]
- δ 0.8–1.6 ppm: tert-Hexyl group protons (Multiplets for ethyl chain, Singlet for gem-dimethyls).[1]

Applications in Drug Development & Materials

While primarily an industrial intermediate, the unique steric properties of CAS 6793-80-2 make it valuable in specialized R&D sectors.[1]

Radical Scavenging Mechanism

As a hindered phenol, it acts as a primary antioxidant (radical scavenger).[1] It donates a hydrogen atom to peroxy radicals ($\text{ROO}^\bullet$), interrupting the autoxidation chain reaction.[1]



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Figure 2: Mechanism of radical scavenging by hindered phenols.

Key Application Areas

- **Polymer Stabilization:** Used as a non-staining antioxidant in rubber and elastomers (e.g., polyisoprene, neoprene) to prevent thermal degradation during processing.[1]
- **Pharmaceutical Intermediate:** Precursor for the synthesis of complex lipophilic drugs or prodrugs where the tert-hexyl group enhances bioavailability via increased lipid solubility.
- **Fuel Additives:** Functions as a gum inhibitor in gasoline and jet fuels by preventing oxidative polymerization of olefins.[1]

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation. [1]
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects.[1]

Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and lab coat.[1]
- Storage: Store in a cool, dry, well-ventilated area under nitrogen atmosphere to prevent discoloration (oxidation).
- Disposal: Incineration in a chemical waste facility.[1] Do not release into drains.[1]

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- To cite this document: BenchChem. [2-Methyl-4-tert-hexylphenol: Technical Profile & Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1619610/docs#2-methyl-4-tert-hexylphenol-technical-profile-application-guide\]](https://www.benchchem.com/product/b1619610/docs#2-methyl-4-tert-hexylphenol-technical-profile-application-guide)

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